

An In-depth Technical Guide to the Characteristics of C₂H₄F₂O Isomers

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Compound of Interest

Compound Name: 2,2-Difluoroethanol

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This technical guide provides a comprehensive overview of the chemical and physical characteristics, synthesis, and potential applications of compounds with the molecular formula C₂H₄F₂O. The primary focus of this document is on **2,2-difluoroethanol**, the most well-documented isomer, with additional information provided for other structural isomers. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Isomers of C₂H₄F₂O

The molecular formula C₂H₄F₂O encompasses several structural isomers, each with unique properties and potential applications. The primary isomers include:

- **2,2-Difluoroethanol:** The most common and extensively studied isomer.
- **1,2-Difluoroethanol:** An isomer with fluorine atoms on adjacent carbons.
- **1,1-Difluoro-2-methoxyethane:** An ether isomer.^[1]
- **1,2-Difluoro-1-methoxyethane:** Another ether isomer.
- **1,1-Difluoroethanol:** A gem-difluoro alcohol.^[2]

Isomerism plays a critical role in determining the biological activity and physical properties of molecules.^{[3][4]} Differences in the arrangement of atoms can lead to significant variations in how a compound interacts with biological systems, such as enzymes and receptors.^{[3][5][6]}

Physicochemical Properties

The physicochemical properties of C₂H₄F₂O isomers are significantly influenced by the position of the fluorine atoms. Fluorine's high electronegativity imparts unique characteristics to these molecules.

2,2-Difluoroethanol

2,2-Difluoroethanol is a colorless liquid with an odor reminiscent of ethanol.^[7] It is miscible with water and soluble in organic solvents like chloroform and ethanol.^{[7][8][9]} The presence of the difluoromethyl group increases its acidity compared to ethanol.^[7]

Table 1: Physicochemical Properties of **2,2-Difluoroethanol**

Property	Value	Reference
Molecular Weight	82.05 g/mol	^{[9][10]}
Melting Point	-28 °C	^{[9][11]}
Boiling Point	95-96 °C	^{[7][9]}
Density	1.296 g/cm ³	^{[7][9]}
Refractive Index	1.338	^{[7][9]}
Flash Point	3 °C	^[9]
pKa	13.00 ± 0.10 (Predicted)	^[8]
Water Solubility	Miscible	^{[7][8]}

Other Isomers

Data for other isomers is less readily available. 1,1-Difluoro-2-methoxyethane has a predicted boiling point of 48.5 °C.^[12]

Synthesis of C₂H₄F₂O Isomers

The synthesis of **2,2-difluoroethanol** has been approached through various methods, reflecting its importance as a chemical intermediate.

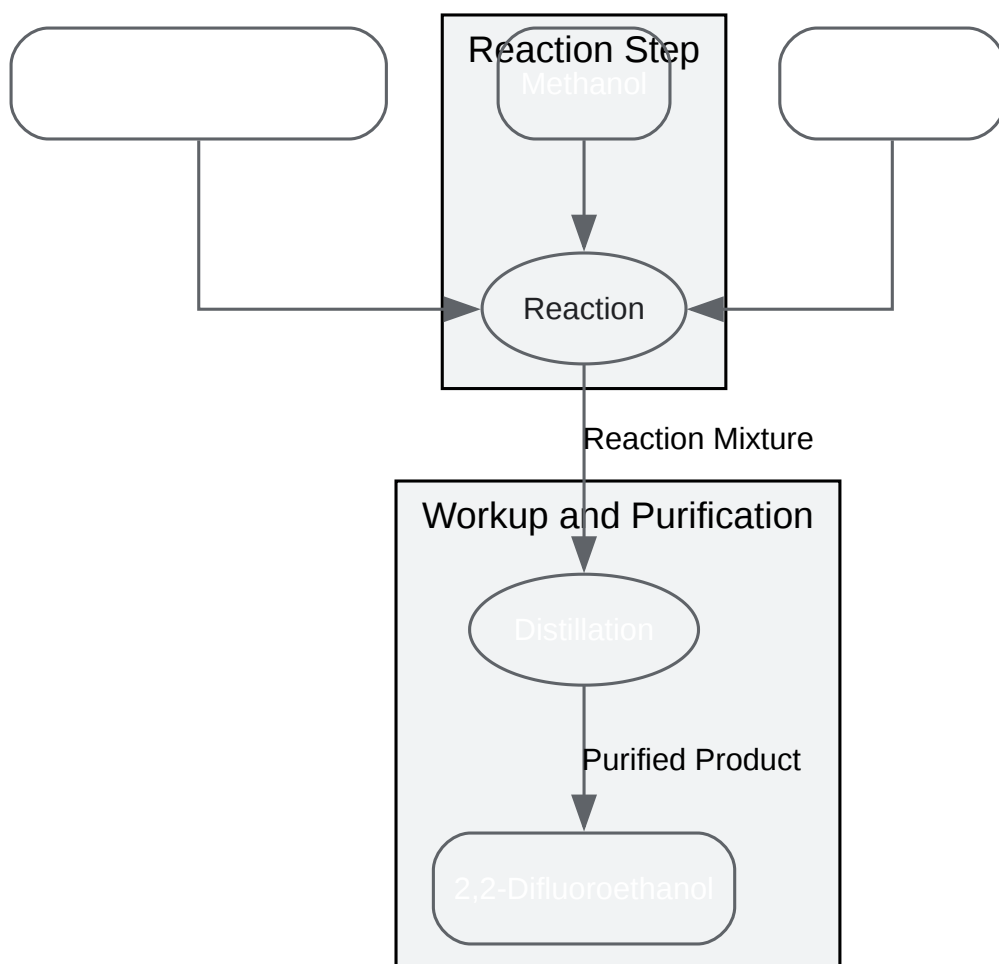
Synthesis of 2,2-Difluoroethanol

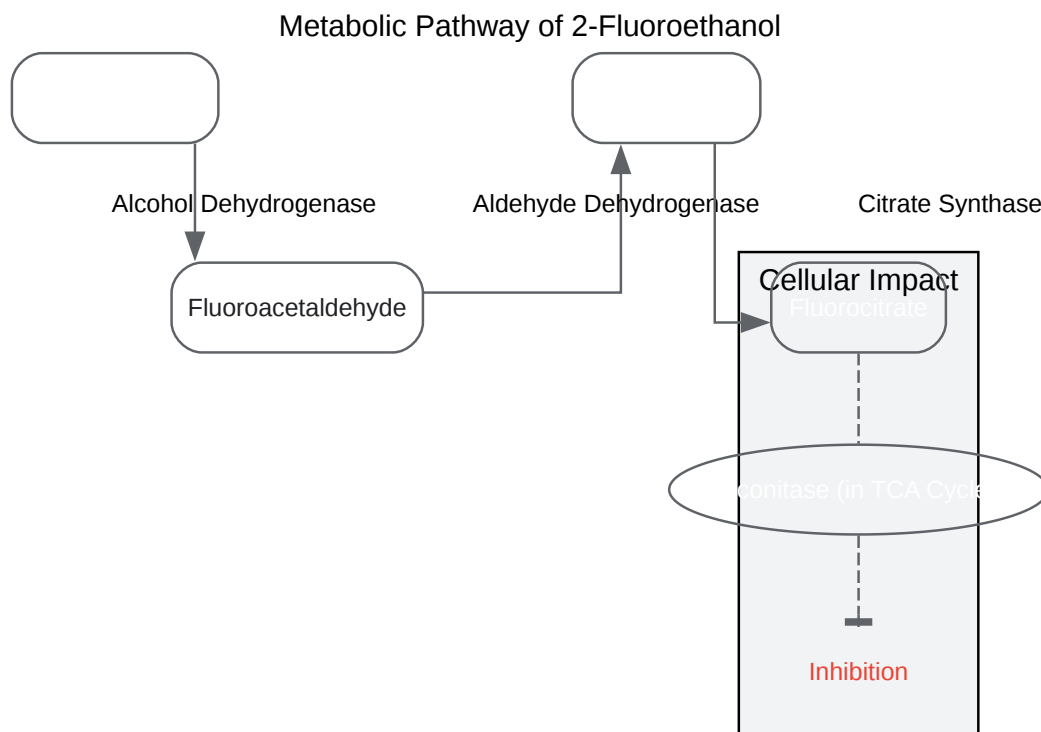
Common synthetic routes to **2,2-difluoroethanol** include:

- **Reduction of Fluorinated Esters:** A primary method involves the reduction of esters like ethyl 2,2-difluoroacetate.[\[13\]](#) This can be achieved through catalytic hydrogenation or with reducing agents like lithium aluminum hydride.[\[13\]](#)[\[14\]](#)
- **From 1-Chloro-2,2-difluoroethane:** This process involves reacting 1-chloro-2,2-difluoroethane with an alkali metal salt of formic or acetic acid, followed by transesterification.[\[14\]](#)[\[15\]](#)
- **Fluorination of Ethanol:** Direct fluorination of ethanol is another potential route.[\[13\]](#)
- **Hydrolysis of Fluorinated Intermediates:** The hydrolysis of suitable fluorinated precursors can also yield **2,2-difluoroethanol**.[\[13\]](#)

A general workflow for the synthesis of **2,2-difluoroethanol** via the reduction of ethyl 2,2-difluoroacetate is depicted below.

Synthesis of 2,2-Difluoroethanol





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